

Azirinomycin: A Technical Overview of its Chemical Properties and Isolation

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Compound of Interest

Compound Name: Azirinomycin

Cat. No.: B11924281

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This technical guide provides a concise overview of the antibiotic **Azirinomycin**, detailing its core molecular properties. Due to the compound's instability and the age of the primary literature, detailed contemporary experimental protocols are not readily available. However, this document summarizes the foundational methodologies for its isolation and characterization based on initial reports.

Core Molecular Data

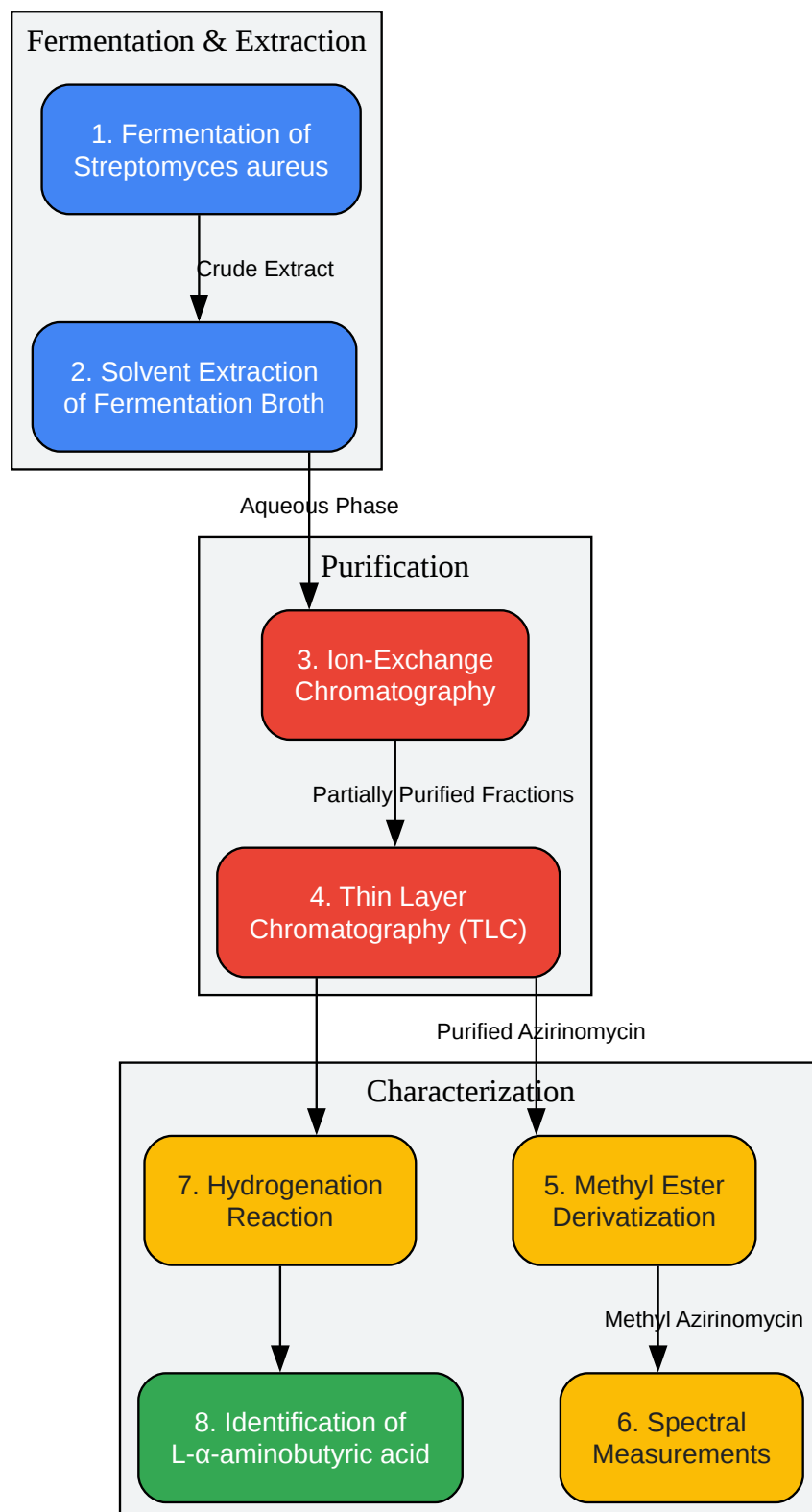
The fundamental molecular and chemical properties of **Azirinomycin** are summarized below.

Property	Value	Reference
Molecular Formula	C ₄ H ₅ NO ₂	[1]
Molar Mass	99.089 g·mol ⁻¹	[1]
IUPAC Name	3-Methyl-2H-azirine-2-carboxylic acid	[1]

Isolation and Characterization Workflow

Azirinomycin is a naturally occurring antibiotic produced by the bacterium *Streptomyces aureus*. [1] Its isolation and characterization involve a multi-step process focusing on separation

from the fermentation broth and subsequent purification and structural elucidation.



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References

- 1. Azirinomycin - Wikipedia [en.wikipedia.org]
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